

A Comprehensive Technical Guide to the Safe Handling of Zinc Iodide

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Compound of Interest

Compound Name: zinc(II)iodide

Cat. No.: B8815724

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety protocols and handling precautions for all laboratory chemicals is paramount. This guide provides an in-depth overview of the safety data for zinc iodide, including its physical and chemical properties, handling and storage procedures, emergency protocols, and toxicological information.

Core Safety and Physical Properties

Zinc iodide (ZnI_2) is a white to yellowish crystalline solid that is hygroscopic, air-sensitive, and light-sensitive.^{[1][2]} It is soluble in water, alcohol, and nitric acid.^{[3][4]} Due to its corrosive nature, it can cause severe skin and eye burns upon contact.^{[1][5]} Ingestion may lead to severe damage to the digestive tract.^[1]

Property	Value	Source
Molecular Formula	ZnI ₂	[3]
Molecular Weight	319.16 g/mol	[3]
Appearance	White to yellowish crystalline powder/solid	[3][4]
Density	4.74 g/cm ³	[3]
Melting Point	445-448°C (833-838.4°F)	[3][6]
Solubility	Soluble in water and alcohol	[3]
Odor	Odorless	[3]
US ACGIH TLV (TWA)	0.01 mg/m ³ (as Iodides)	[6]

Hazard Identification and Classification

Zinc iodide is classified as a hazardous substance. It is known to cause skin irritation and serious eye irritation.[6][7] It may also cause respiratory irritation and can be harmful to aquatic life with long-lasting effects.[6][8]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[5]
- H315: Causes skin irritation.[6][8]
- H319: Causes serious eye irritation.[6][8]
- H335: May cause respiratory irritation.[8]
- H373: May cause damage to organs (Thyroid) through prolonged or repeated exposure if swallowed.[6]
- H410: Very toxic to aquatic life with long lasting effects.[6]

Detailed Handling and Storage Protocols

Handling: When handling zinc iodide, it is crucial to avoid all personal contact, including the inhalation of dust.[4] Always use this chemical in a well-ventilated area, preferably under a fume hood.[3] Wear appropriate personal protective equipment (PPE), including chemical safety goggles or a face shield, protective gloves (e.g., PVC or nitrile rubber), and a lab coat or long-sleeved clothing to prevent skin contact.[3][4][9] If there is a risk of dust generation, an NIOSH-approved respirator with a P100 filter should be used.[3] After handling, wash hands and face thoroughly.[6]

Storage: Store zinc iodide in a cool, dry, and well-ventilated area in a tightly sealed container.[2] [3] It should be protected from air, light, and moisture due to its sensitivity.[1][2] Store under an inert atmosphere if possible.[1] Keep it away from incompatible materials such as strong oxidizing agents, strong bases, peroxides, and potassium.[6] Recommended storage containers include glass, lined metal cans, or plastic pails; do not use aluminum or galvanized containers.[4] The recommended storage temperature is between 15-25°C.[10]

Emergency and First Aid Procedures

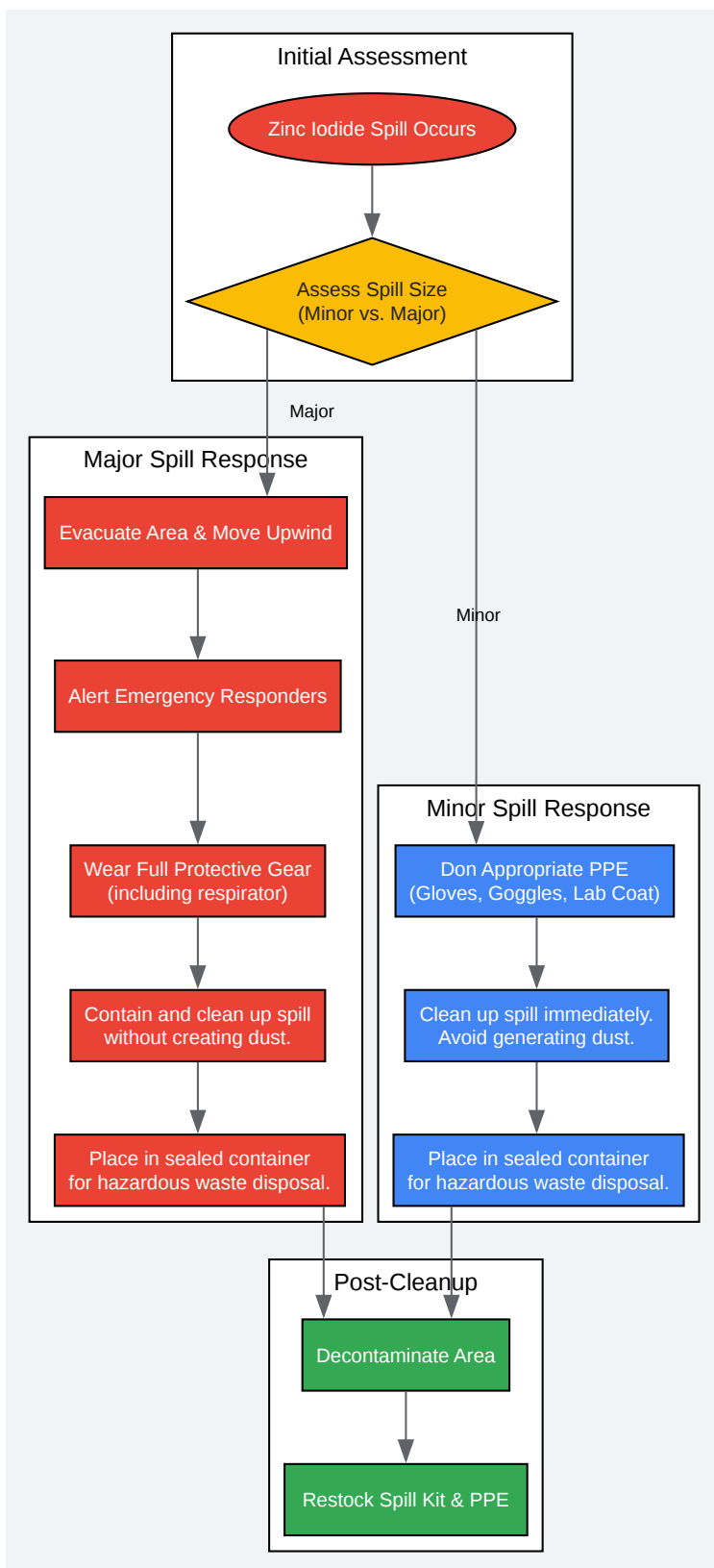
Immediate medical attention is required for all routes of exposure.[2][11]

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 30 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do so.[11] Seek immediate medical attention.[1]
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1] Wash contaminated clothing before reuse. [11] Seek immediate medical attention.[1]
- **Ingestion:** If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1] Do NOT induce vomiting.[11] Seek immediate medical attention.[1]
- **Inhalation:** Remove the victim from exposure to fresh air immediately.[1] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[11] Do not use mouth-to-mouth resuscitation.[1] Seek immediate medical attention.[1]

Spill and Disposal Protocols

Spill Cleanup: For minor spills, immediately clean up the area.^[4] For major spills, evacuate personnel and move upwind.^[4] In both cases, avoid contact with skin and eyes and prevent dust formation.^[4]^[5] Wear full protective equipment, including a respirator.^[4]^[12] Sweep up the spilled material and place it into a suitable, closed container for disposal.^[1]^[5] After the material has been collected, clean the affected area.^[6]

Waste Disposal: Zinc iodide and its container must be disposed of as hazardous waste.^[4] Disposal should be in accordance with local, regional, and national hazardous waste regulations.^[2] Do not allow the product to enter drains.^[5]



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Workflow for Handling a Zinc Iodide Spill.

Toxicological and Reactivity Information

Toxicology: Prolonged exposure to iodides may lead to "iodism," with symptoms including skin rash, running nose, and headache.[1] Chronic ingestion of iodides during pregnancy has been associated with adverse effects on the fetus.[1] Welding or flame cutting of metals with zinc coatings may result in the inhalation of zinc oxide fumes, which can cause "metal fume fever." [4]

Reactivity and Stability: Zinc iodide is stable under normal conditions but is sensitive to air, light, and moisture.[2][3] It can react violently with strong oxidizing agents, strong bases, peroxides, and potassium.[6][8] It is also incompatible with metals.[2] When heated to decomposition, it may produce toxic fumes of metal oxides and hydrogen iodide.[4][6]

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. chemiis.com [chemiis.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. carlroth.com [carlroth.com]
- 8. carlroth.com [carlroth.com]
- 9. phywe-itemservice.s3.eu-central-1.amazonaws.com [phywe-itemservice.s3.eu-central-1.amazonaws.com]
- 10. carlroth.com [carlroth.com]
- 11. msds.nipissingu.ca [msds.nipissingu.ca]
- 12. oxfordlabfinechem.com [oxfordlabfinechem.com]

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